

Tricin 5-Glucoside as a reference standard in metabolomics

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Compound of Interest

Compound Name: *Tricin 5-Gucoside*

Cat. No.: *B15545618*

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Tricin 5-Glucoside: A Reference Standard for Metabolomics

Application Note and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

In the field of metabolomics, the accurate identification and quantification of metabolites are paramount for generating reliable and reproducible data. Reference standards are essential tools for achieving this, enabling method validation, instrument calibration, and quality control. Tricin 5-glucoside (T5G), a naturally occurring flavonoid glycoside found in various plants, is increasingly utilized as a reference standard in metabolomics studies, particularly those focused on plant biochemistry, nutrition, and drug discovery. Its stable chemical structure and commercial availability in high purity make it an ideal candidate for this purpose.

This document provides detailed application notes and experimental protocols for the use of Tricin 5-Glucoside as a reference standard in metabolomics workflows, with a focus on liquid chromatography-mass spectrometry (LC-MS) based methods.

Physicochemical and Purity Data

Tricin 5-Glucoside is commercially available from various suppliers. It is crucial to use a well-characterized standard with a high purity level for accurate quantification.

Property	Value	Source
Chemical Formula	C23H24O12	[1]
Molecular Weight	492.43 g/mol	[1]
CAS Number	32769-00-9	[1]
Purity	≥95% (LC/MS-UV)	[2]
Form	Solid	[2]
Solubility	DMSO: 1 mg/mL	[2]
Storage Temperature	-20°C	[2]

Experimental Protocols

The following protocols provide a general framework for the use of Tricin 5-Glucoside as a reference standard in a typical untargeted or targeted metabolomics experiment.

Preparation of Stock and Standard Solutions

Objective: To prepare a concentrated stock solution of Tricin 5-Glucoside and a series of working standard solutions for calibration.

Materials:

- Tricin 5-Glucoside (≥95% purity)
- Dimethyl sulfoxide (DMSO), LC-MS grade
- Methanol, LC-MS grade
- Microcentrifuge tubes
- Calibrated analytical balance
- Calibrated micropipettes

Protocol:

- Stock Solution Preparation (1 mg/mL):
 1. Accurately weigh 1 mg of Tricin 5-Glucoside powder using an analytical balance.
 2. Transfer the powder to a clean 1.5 mL microcentrifuge tube.
 3. Add 1 mL of DMSO to the tube.
 4. Vortex thoroughly until the solid is completely dissolved. This is your 1 mg/mL stock solution.
 5. Store the stock solution at -20°C in an amber vial to protect it from light.
- Working Standard Solutions Preparation:
 1. Perform serial dilutions of the stock solution with methanol to prepare a series of working standard solutions for the calibration curve.
 2. A typical concentration range for a calibration curve for a flavonoid glycoside in a metabolomics experiment is 1 ng/mL to 1000 ng/mL.
 3. For example, to prepare a 10 µg/mL intermediate solution, dilute 10 µL of the 1 mg/mL stock solution in 990 µL of methanol.
 4. From the 10 µg/mL solution, perform further serial dilutions to obtain the desired concentrations for the calibration curve (e.g., 1000, 500, 250, 100, 50, 10, and 1 ng/mL).
 5. Prepare fresh working standard solutions daily.

Sample Preparation (Example: Plant Tissue)

Objective: To extract metabolites, including Tricin 5-Glucoside, from a plant tissue sample.

Materials:

- Plant tissue (e.g., leaves, stems)
- Liquid nitrogen

- Mortar and pestle
- 80% Methanol (pre-chilled at -20°C)
- Microcentrifuge tubes
- Centrifuge

Protocol:

- Flash-freeze approximately 100 mg of the plant tissue in liquid nitrogen.
- Grind the frozen tissue to a fine powder using a pre-chilled mortar and pestle.
- Transfer the powdered tissue to a pre-weighed 2 mL microcentrifuge tube.
- Add 1 mL of pre-chilled 80% methanol to the tube.
- Vortex the mixture vigorously for 1 minute.
- Incubate the sample on ice for 20 minutes, with intermittent vortexing.
- Centrifuge the sample at 14,000 x g for 15 minutes at 4°C.
- Carefully transfer the supernatant to a new microcentrifuge tube. This is your metabolite extract.
- For LC-MS analysis, filter the extract through a 0.22 µm syringe filter into an autosampler vial.

LC-MS/MS Analysis

Objective: To separate and detect Tricin 5-Glucoside using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Instrumentation and Parameters:

Parameter	Recommended Setting
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Gradient	0-2 min: 5% B; 2-15 min: 5-95% B; 15-18 min: 95% B; 18-18.1 min: 95-5% B; 18.1-22 min: 5% B
Mass Spectrometer	Triple Quadrupole or High-Resolution Mass Spectrometer (e.g., Q-TOF, Orbitrap)
Ionization Mode	Electrospray Ionization (ESI), Negative
Precursor Ion (m/z)	491.12 [M-H] ⁻
Product Ions (m/z)	329.07, 299.06 (Representative fragmentation, requires optimization)
Collision Energy	To be optimized for the specific instrument

Analysis Sequence:

- Inject a blank (methanol) to ensure the system is clean.
- Inject the series of working standard solutions to generate the calibration curve.
- Inject quality control (QC) samples (a pooled mixture of all experimental samples) at regular intervals throughout the run to monitor system performance.

- Inject the experimental samples.

Data Analysis and Quantification

Objective: To process the raw LC-MS data, generate a calibration curve, and quantify Tricin 5-Glucoside in the experimental samples.

- **Peak Integration:** Use the instrument's software to integrate the peak area of the Tricin 5-Glucoside in the chromatograms of the standard solutions and the experimental samples.
- **Calibration Curve Generation:** Plot the peak area of the Tricin 5-Glucoside standards against their known concentrations. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). An R^2 value > 0.99 is desirable.
- **Quantification:** Use the equation from the calibration curve to calculate the concentration of Tricin 5-Glucoside in the experimental samples based on their measured peak areas.

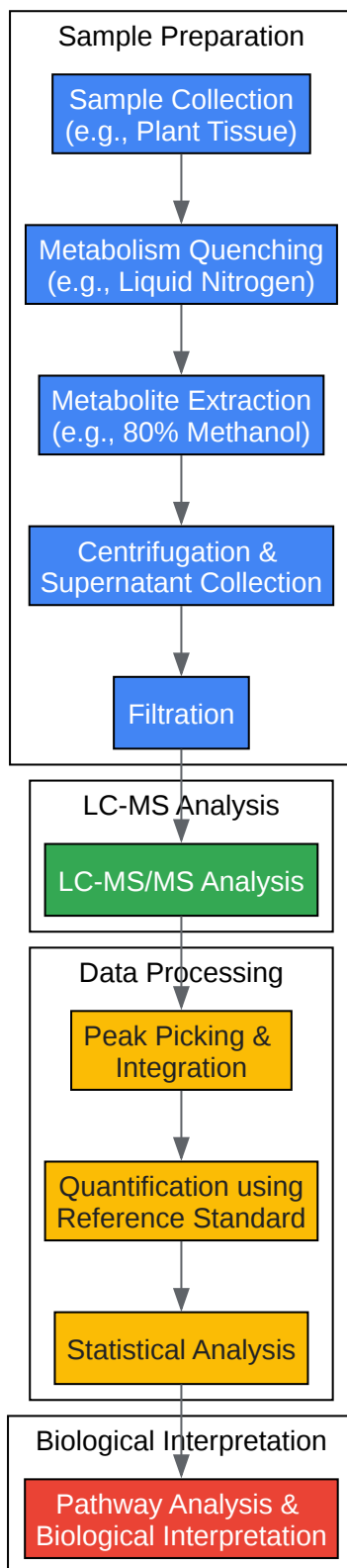
Representative Quantitative Data

The following table presents representative data for a calibration curve of Tricin 5-Glucoside. These values are illustrative and should be determined experimentally for each specific assay and instrument.

Parameter	Representative Value
Linear Range	1 - 1000 ng/mL
Coefficient of Determination (R^2)	> 0.995
Limit of Detection (LOD)	0.5 ng/mL
Limit of Quantification (LOQ)	1.0 ng/mL
Intra-day Precision (%RSD)	$< 5\%$
Inter-day Precision (%RSD)	$< 10\%$
Recovery	90 - 110%

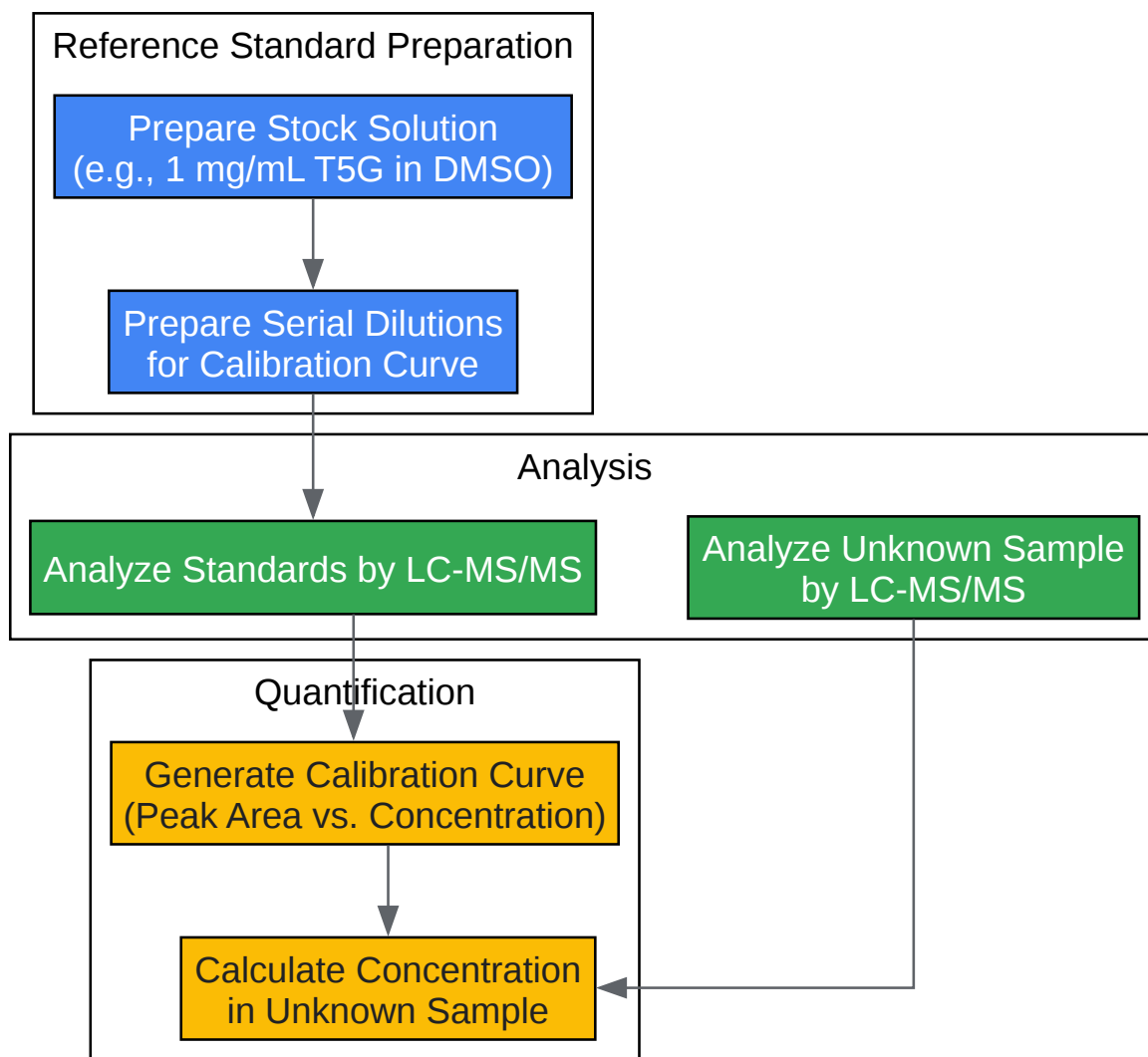
Visualizations

The following diagrams illustrate the key workflows in a metabolomics experiment using a reference standard.



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Caption: General workflow for a metabolomics study.



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Caption: Workflow for quantification using a reference standard.

Conclusion

Tricin 5-Glucoside is a valuable tool for researchers in the field of metabolomics. Its use as a reference standard allows for the accurate and reproducible quantification of this and structurally similar flavonoids in a variety of biological matrices. The protocols and data

presented here provide a comprehensive guide for the successful implementation of Tricin 5-Glucoside in metabolomics workflows, ultimately contributing to the generation of high-quality, reliable data for advancing scientific research and drug development.

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References

- 1. Tricin 5-glucoside $\geq 95\%$ (LC/MS-UV) | 32769-00-9 [sigmaaldrich.com]
- 2. Tricin 5-glucoside $\geq 95\%$ (LC/MS-UV) | 32769-00-9 [sigmaaldrich.com]
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